

Bis(2-Methoxyethyl)amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(2-Methoxyethyl)amine

Cat. No.: B057041

[Get Quote](#)

A Technical Overview of Bis(2-Methoxyethyl)amine

Bis(2-methoxyethyl)amine is a chemical compound utilized in various research and industrial applications. It is recognized for its role as a solvent and as an intermediate in the synthesis of pharmaceuticals, dyes, and surfactants.^[1] This guide provides core technical data on its molecular properties.

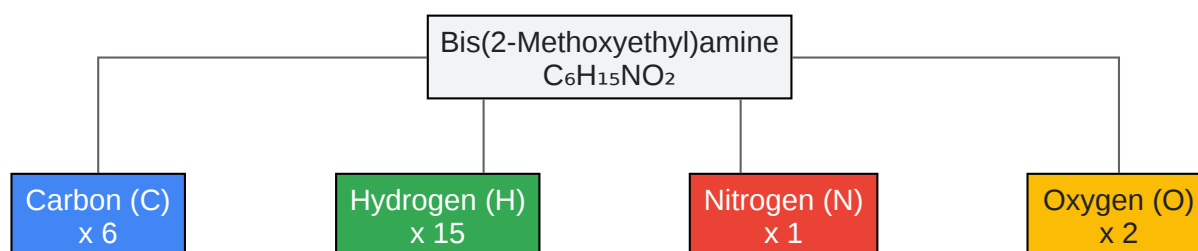
Molecular Formula and Weight

The fundamental chemical properties of **Bis(2-methoxyethyl)amine** are summarized below. These values are critical for stoichiometric calculations in chemical reactions and for analytical characterization. The molecular formula is C₆H₁₅NO₂ and the molecular weight is 133.19 g/mol.^{[2][3][4]}

Property	Value
Molecular Formula	C ₆ H ₁₅ NO ₂ ^{[2][3][4]}
Molecular Weight	133.19 g/mol ^{[2][3][4][5]}
CAS Number	111-95-5 ^[2]
Alternate Names	Dimethoxyethylamine; 2,2'-Dimethoxydiethylamine ^[2]

Elemental Composition

The molecular formula $C_6H_{15}NO_2$ indicates the number of atoms of each element present in one molecule of the compound. The diagram below illustrates this composition, breaking down the formula into its constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. scbt.com [scbt.com]
- 3. BIS(2-METHOXYETHYL)AMINE | 111-95-5 [chemicalbook.com]
- 4. chemwhat.com [chemwhat.com]
- 5. Bis(2-methoxyethyl)amine 98 111-95-5 [sigmaaldrich.com]
- To cite this document: BenchChem. [Bis(2-Methoxyethyl)amine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057041#bis-2-methoxyethyl-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com